

# "N,2-dimethylbutanamide material safety data sheet"

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Compound of Interest

Compound Name: N,2-dimethylbutanamide

Cat. No.: B7891930 Get Quote

# **Technical Guide: N,2-dimethylbutanamide**

Disclaimer: A comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **N,2-dimethylbutanamide** (CAS 21458-37-7) is not readily available in the public domain based on extensive searches. The information presented in this guide is compiled from limited sources and should be treated with caution. It is not a substitute for an official SDS from a chemical supplier. Researchers, scientists, and drug development professionals should exercise extreme care and perform their own risk assessments before handling this compound.

# **Chemical Identification and Properties**

**N,2-dimethylbutanamide** is a chemical compound with the molecular formula C<sub>6</sub>H<sub>13</sub>NO.[1][2] Its basic properties are summarized below.



Property	Value
CAS Number	21458-37-7[1]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO[1][2]
Molecular Weight	115.17 g/mol [1][2]
IUPAC Name	N,2-dimethylbutanamide[1]
Synonyms	None listed
Physical State	Not specified
Boiling Point	Not specified
Melting Point	Not specified
Solubility	Not specified

# **Safety and Hazard Information**

Detailed toxicological data for **N,2-dimethylbutanamide** is not available in the public domain. However, one supplier provides the following GHS hazard statements and precautionary measures.

GHS Pictogram:

GHS07: Exclamation Mark

Signal Word: Warning

Hazard Statements (H-phrases):

• H302: Harmful if swallowed.[2]

H315: Causes skin irritation.[2]

• H319: Causes serious eye irritation.[2]

H335: May cause respiratory irritation.[2]



### Precautionary Statements (P-phrases):

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2]
- P264: Wash skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.[2]
- P280: Wear protective gloves/ eye protection/ face protection.[2]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[2]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
   [2]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P330: Rinse mouth.[2]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[2]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

# **Experimental Protocols and Data**

There are no publicly available experimental studies, toxicological reports, or research papers detailing the use or effects of **N,2-dimethylbutanamide**. As a result, no experimental protocols or quantitative data for this compound can be provided.

# **Signaling Pathways and Mechanisms of Action**



Information regarding the biological activity, signaling pathways, or mechanisms of action of **N,2-dimethylbutanamide** is not available in the scientific literature.

# Logical Workflow for Handling Unknown Compounds

Given the lack of specific safety and handling information for **N,2-dimethylbutanamide**, a logical workflow for researchers should prioritize caution and adherence to general laboratory safety protocols for handling chemicals of unknown toxicity.

Caption: A generalized workflow for handling a chemical with unknown toxicity.

### Conclusion

**N,2-dimethylbutanamide** is a commercially available compound for which there is a significant lack of safety, toxicological, and biological data in the public domain. The limited available information suggests that it should be handled as a hazardous substance. Researchers and drug development professionals are strongly advised to obtain a comprehensive Safety Data Sheet from their supplier and to conduct thorough risk assessments before use. The absence of experimental data precludes the provision of detailed protocols or the visualization of any biological pathways associated with this compound at this time.

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## References

- 1. N,2-Dimethylbutanamide | C6H13NO | CID 4626972 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- To cite this document: BenchChem. ["N,2-dimethylbutanamide material safety data sheet"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7891930#n-2-dimethylbutanamide-material-safety-data-sheet]



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